

"Methyl 2-mercaptopropionate" CAS number and synonyms

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Compound of Interest

Compound Name: *Methyl 2-mercaptopropionate*

Cat. No.: *B032392*

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Methyl 2-mercaptopropionate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-mercaptopropionate is an organic sulfur compound with potential applications in various fields of chemical synthesis. Its structure, featuring a reactive thiol group and a methyl ester, makes it an interesting candidate for further investigation in polymer chemistry, materials science, and as a potential building block in the synthesis of more complex molecules. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential, yet currently underexplored, biological significance of **Methyl 2-mercaptopropionate**.

Chemical Identification and Properties

Accurate identification of a chemical entity is paramount for research and development. The Chemical Abstracts Service (CAS) number for the racemic mixture of **Methyl 2-mercaptopropionate** is 53907-46-3.^[1] The (R)-enantiomer is assigned the CAS number 82031-68-3.^[2]

Synonyms

The compound is known by several synonyms in the literature and commercial listings.^{[1][3][4]} A comprehensive list is provided below for easy reference.

Synonym

2-Mercaptopropionic acid methyl ester

Methyl 2-sulfanylpropanoate

Propanoic acid, 2-mercaptop-, methyl ester

α -Mercaptopropionic acid methyl ester

Methyl α -mercaptopropionate

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2-mercaptopropionate** is presented in the table below. These properties are essential for designing experimental conditions, and for understanding the compound's behavior in various matrices.

Property	Value	Source
Molecular Formula	C ₄ H ₈ O ₂ S	[1]
Molecular Weight	120.17 g/mol	[1]
Boiling Point	69-70 °C (at 45 Torr)	[4]
Flash Point	40 °C	[4]
Density	1.068 g/cm ³	[4]

Synthesis of Methyl 2-mercaptopropionate

While specific laboratory-scale experimental protocols for the direct esterification of 2-mercaptopropionic acid are not extensively detailed in publicly available literature, a general and industrially relevant method for the preparation of mercaptopropionic acid esters has been described. This method involves the reaction of an acrylate with hydrogen sulfide.

Experimental Protocol: General Method for the Preparation of Mercaptopropionic Acid Esters

This protocol is adapted from the general methodology described in European Patent EP0485139A1 for the synthesis of mercaptopropionic acid esters.[5][6]

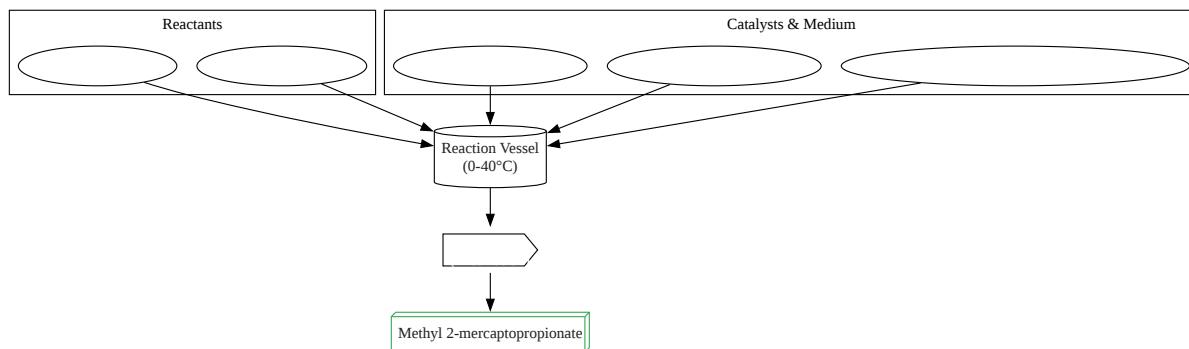
Materials:

- Methyl acrylate
- Hydrogen sulfide (H₂S)
- Dimethyl dithiodipropionate (used as a reaction medium)
- Anhydrous ammonia (or other weakly basic amine catalyst)
- Polyether co-catalyst (e.g., polyethylene glycol)

Procedure:

- A reaction medium of dimethyl dithiodipropionate is established in a suitable reactor.
- Hydrogen sulfide gas is bubbled into and dissolved in the reaction medium. The H₂S to methyl acrylate molar ratio should be maintained in excess, preferably between 1.25:1 to 5:1, to favor the formation of the mercaptopropionate ester over the thiodipropionate byproduct.[5]
- A weakly basic amine catalyst, such as anhydrous ammonia, is introduced into the reaction mixture.
- A polyether co-catalyst is added to the reaction medium.
- Methyl acrylate is then added to the stirred reaction mixture. The rate of addition should be controlled to avoid local excesses of the acrylate.
- The reaction temperature is maintained at a low level, generally between 0°C and 40°C, to favor the formation of **Methyl 2-mercaptopropionate**.[5]
- The reaction progress can be monitored by techniques such as gas chromatography (GC) to determine the consumption of reactants and the formation of the product.

- Upon completion, the product, **Methyl 2-mercaptopropionate**, can be isolated and purified from the reaction mixture, typically by distillation.



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Figure 1. General workflow for the synthesis of **Methyl 2-mercaptopropionate**.

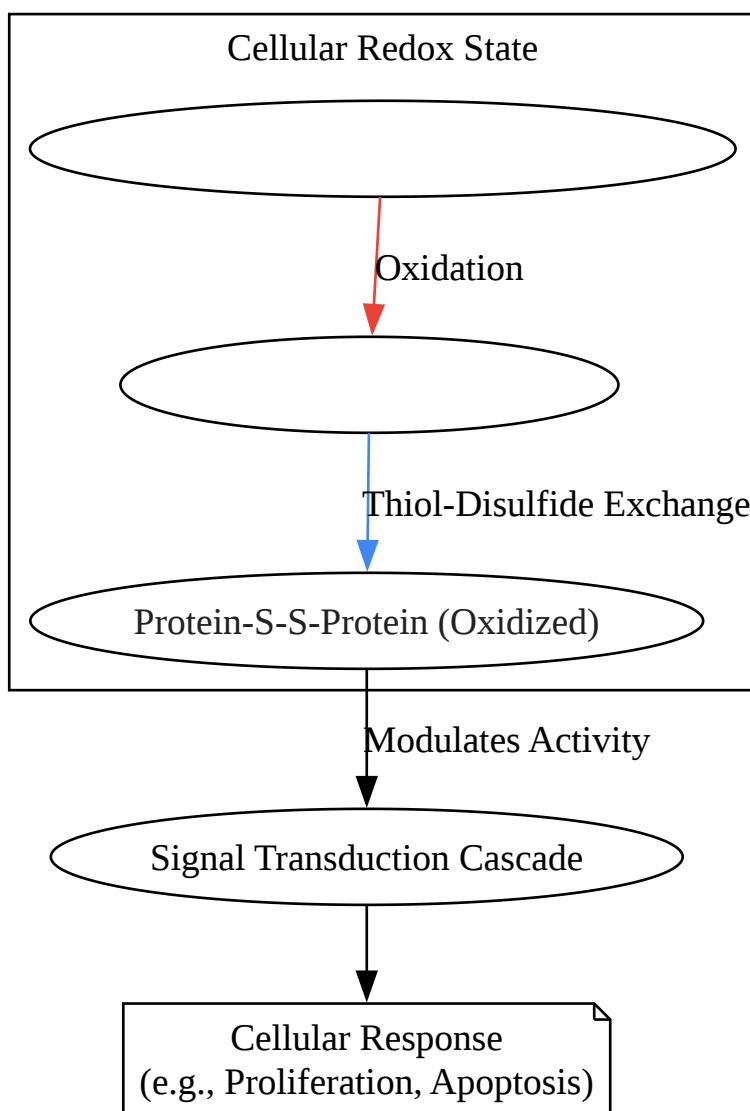
Biological and Pharmaceutical Context

Currently, there is a notable lack of specific data in the peer-reviewed scientific literature regarding the biological activity, mechanism of action, or direct application of **Methyl 2-mercaptopropionate** in drug development. Its parent compound, 2-mercaptopropionic acid, is utilized as a chemical intermediate, for example, in the synthesis of PVC stabilizers.^[7]

However, the presence of a thiol (-SH) group in **Methyl 2-mercaptopropionate** places it within a class of compounds of significant interest in medicinal chemistry and chemical biology. Thiol-containing molecules are crucial in numerous biological processes, primarily due to their role in redox signaling and as potent nucleophiles.

The Role of Thiols in Redox Signaling

Cellular signaling is intricately regulated by the redox state of the cell, where thiol-containing molecules, such as glutathione, play a central role. The reversible oxidation of thiols to disulfides serves as a molecular switch that can modulate protein function and signaling pathways. It is plausible that small, exogenous thiol-containing molecules could influence these pathways, although specific studies on **Methyl 2-mercaptopropionate** are lacking.



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Figure 2. A simplified representation of the role of thiol-disulfide exchange in cellular signaling.

Future Perspectives

The lack of specific biological data for **Methyl 2-mercaptopropionate** presents an opportunity for novel research. Future studies could explore its potential as:

- A modulator of cellular redox state: Investigating its ability to interact with and modify the cellular thiol pool.
- A building block for novel therapeutics: Its functional groups could be utilized in the synthesis of new chemical entities with potential pharmacological activity.
- A probe for studying thiol-based signaling: Its simple structure could make it a useful tool to investigate the roles of exogenous thiols in biological systems.

Conclusion

Methyl 2-mercaptopropionate is a well-characterized chemical with established identifiers and physical properties. While its primary current applications appear to be outside the direct realm of drug development, its chemical nature as a thiol-containing ester suggests a potential for biological activity that remains largely unexplored. This guide provides the foundational information necessary for researchers and scientists to embark on further investigation into the synthesis and potential applications of this intriguing molecule.

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